

# An In-Depth Technical Guide to Potassium Tetraphenylborate (C<sub>24</sub>H<sub>20</sub>BK)

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## Compound of Interest

Compound Name: Potassium tetraphenylborate

Cat. No.: B1360423

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## Introduction

**Potassium tetraphenylborate**, with the chemical formula C<sub>24</sub>H<sub>20</sub>BK, is a salt composed of a potassium cation (K<sup>+</sup>) and a tetraphenylborate anion ([B(C<sub>6</sub>H<sub>5</sub>)<sub>4</sub>]<sup>-</sup>). It is a white crystalline solid that is notable for its exceptionally low solubility in water, a rare characteristic for a potassium salt.<sup>[1][2]</sup> This property is the foundation for its primary application in analytical chemistry as a highly effective precipitating agent for the quantitative determination of potassium ions.<sup>[2]</sup> Beyond its use in analytical chemistry, **potassium tetraphenylborate** also finds applications in the preparation of ion-selective electrodes, the extraction of specific cations from environmental samples, and in the remediation of radioactive waste.<sup>[1][3]</sup> This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and key applications of **potassium tetraphenylborate**, complete with detailed experimental protocols and quantitative data.

## Chemical and Physical Properties

**Potassium tetraphenylborate** is a stable compound with a high melting point. Its defining characteristic is its insolubility in aqueous solutions, while it exhibits good solubility in several organic solvents.<sup>[1][2]</sup>

**Table 1: Physicochemical Properties of Potassium Tetraphenylborate**

Property	Value	Reference(s)
Chemical Formula	C <sub>24</sub> H <sub>20</sub> BK	[2]
Molar Mass	358.33 g/mol	[4]
Appearance	White to light yellow crystalline powder	[5]
Melting Point	>300 °C	[4]
Solubility in Water	1.8 x 10 <sup>-4</sup> g/L (at 25 °C)	[2]
Solubility Product (K <sub>sp</sub> )	5.03 x 10 <sup>-8</sup> M <sup>2</sup> (at 25 °C)	[6]

**Table 2: Solubility of Potassium Tetraphenylborate in Various Solvents**

Solvent	Temperature (°C)	Solubility (mol/dm <sup>3</sup> )	Reference(s)
Water	25	$5.02 \times 10^{-6}$	[2]
Acetone	25	0.171	[3]
Acetone	28	0.117	[3]
Acetone	50	0.144	[3]
Acetonitrile	25	0.0137	[3]
Dimethylformamide (DMF)	25	Soluble	[7]
Dimethyl sulfoxide (DMSO) - Water (20% DMSO)	25	$6.9 \times 10^{-4}$	[3]
Dimethyl sulfoxide (DMSO) - Water (40% DMSO)	25	$2.18 \times 10^{-3}$	[3]
Dimethyl sulfoxide (DMSO) - Water (60% DMSO)	25	$2.08 \times 10^{-2}$	[3]

## Synthesis of Potassium Tetraphenylborate

**Potassium tetraphenylborate** can be synthesized through two primary methods: the reaction of sodium tetraphenylborate with a potassium salt and via a Grignard reagent.

### Experimental Protocol 1: Synthesis from Sodium Tetraphenylborate and Potassium Chloride

This is the most common and straightforward method for preparing **potassium tetraphenylborate**.

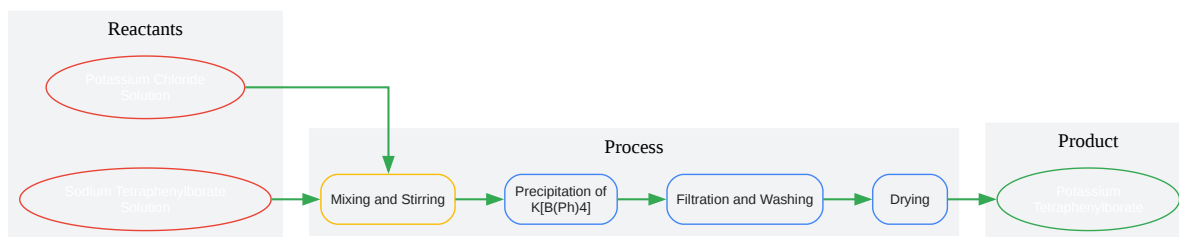
Materials:

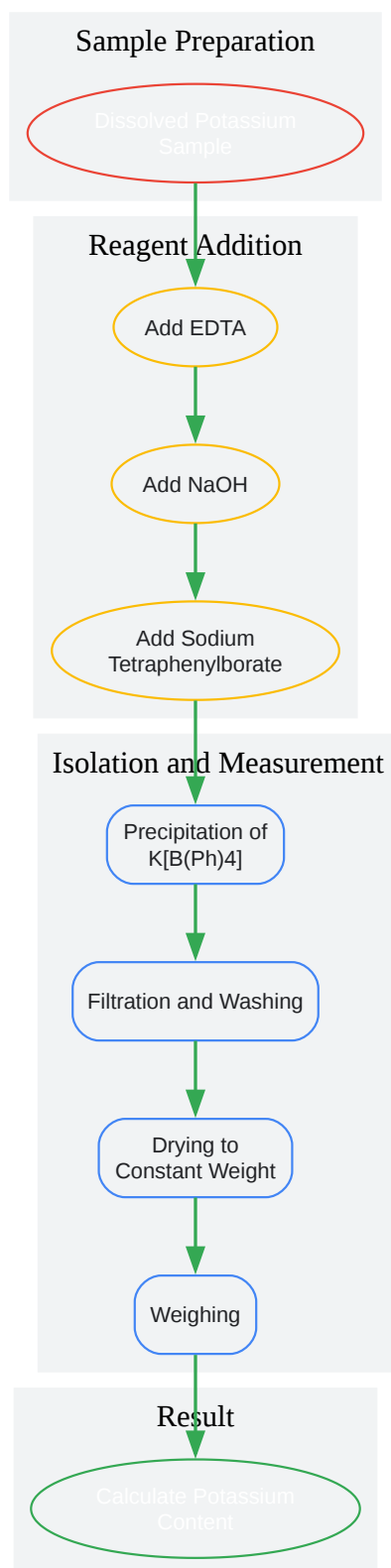
- Sodium tetraphenylborate ( $\text{NaB}(\text{C}_6\text{H}_5)_4$ )

- Potassium chloride (KCl)
- Distilled water
- Beakers
- Stirring rod
- Filtration apparatus (e.g., Büchner funnel and flask)
- Drying oven or vacuum desiccator

Procedure:

- Prepare a solution of sodium tetraphenylborate by dissolving 10.27 g (0.03 moles) in 250 mL of distilled water.[\[1\]](#)
- In a separate beaker, prepare a solution of potassium chloride by dissolving 2.36 g (0.032 moles) in 100 mL of distilled water.[\[1\]](#)
- While stirring, slowly add the potassium chloride solution to the sodium tetraphenylborate solution. A white precipitate of **potassium tetraphenylborate** will form immediately.[\[1\]](#)
- Continue stirring the mixture for 10-15 minutes to ensure complete precipitation.
- Filter the precipitate using a Büchner funnel and wash it several times with distilled water to remove any soluble impurities.
- Dry the collected **potassium tetraphenylborate** precipitate in an oven at 60°C or under vacuum to a constant weight.[\[1\]](#) The expected yield is approximately 10.20 g (0.028 moles).  
[\[1\]](#)





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